

Spectroscopic Data of (R)-(-)-2-Bromo-1-phenylethanol: An In-depth Technical Guide

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Compound of Interest

Compound Name: (R)-(-)-2-Bromo-1-phenylethanol

CAS No.: 73908-23-3

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for the chiral compound **(R)-(-)-2-Bromo-1-phenylethanol**. The information presented herein is essential for the identification, characterization, and quality control of this important chemical entity in research and drug development settings. This document details its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with generalized experimental protocols for these analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules. Below are the ^1H and ^{13}C NMR data for **(R)-(-)-2-Bromo-1-phenylethanol**, typically recorded in deuterated chloroform (CDCl_3) with tetramethylsilane (TMS) as an internal standard.

^1H NMR Spectroscopic Data

The ^1H NMR spectrum provides information about the chemical environment of the hydrogen atoms in the molecule.

Proton Assignment	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
Aromatic-H	7.29–7.38	m	-
CH-OH	4.94–4.96	m	-
CH ₂ Br	3.59 (dd), 3.71-3.76 (m)	m	-
OH	2.65	s	-

Table 1: ¹H NMR spectral data for **(R)-(-)-2-Bromo-1-phenylethanol**.

¹³C NMR Spectroscopic Data

The ¹³C NMR spectrum reveals the different carbon environments within the molecule.[\[1\]](#)

Carbon Assignment	Chemical Shift (δ , ppm)
Aromatic C (Quaternary)	143.7
Aromatic CH	128.7, 127.9, 125.8
C-OH	71.3
C-Br	41.5, 41.7

Table 2: ¹³C NMR spectral data for **(R)-(-)-2-Bromo-1-phenylethanol**.[\[1\]](#)

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Wavenumber (cm ⁻¹)	Vibrational Mode	Intensity
3385	O-H stretch	Broad
3031	Aromatic C-H stretch	Medium
1493, 1454	Aromatic C=C stretch	Medium-Strong
1054	C-O stretch	Strong
765, 701	C-H out-of-plane bend	Strong
~600-500	C-Br stretch	Medium-Strong

Table 3: Key IR absorption bands for **(R)-(-)-2-Bromo-1-phenylethanol**.[\[2\]](#)

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, aiding in its identification and structural elucidation. The mass spectrum of **(R)-(-)-2-Bromo-1-phenylethanol** would be expected to show a molecular ion peak and characteristic fragmentation patterns. Due to the presence of bromine, isotopic peaks for bromine-containing fragments ([M] and [M+2]) with nearly equal intensity are a key diagnostic feature.

m/z	Proposed Fragment	Notes
200/202	[C ₈ H ₉ BrO] ⁺	Molecular ion ([M] ⁺ , [M+2] ⁺)
121	[C ₈ H ₉ O] ⁺	Loss of Br radical
107	[C ₇ H ₇ O] ⁺	Loss of CH ₂ Br radical from the molecular ion
79/81	[Br] ⁺	Bromine cation
77	[C ₆ H ₅] ⁺	Phenyl cation
51	[C ₄ H ₃] ⁺	A common fragment from the phenyl ring

Table 4: Proposed mass spectral fragmentation of **(R)-(-)-2-Bromo-1-phenylethanol**.^[3]

Experimental Protocols

The following sections outline generalized experimental protocols for the spectroscopic techniques discussed. Specific instrument parameters may vary.

NMR Spectroscopy Protocol

For the analysis of chiral secondary alcohols like **(R)-(-)-2-Bromo-1-phenylethanol**, a standard ^1H and ^{13}C NMR experiment is performed.

- **Sample Preparation:** Dissolve approximately 5-10 mg of the sample in about 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3) in an NMR tube. Add a small amount of an internal standard (e.g., TMS).
- **Instrument Setup:** Place the NMR tube in the spectrometer. Tune and shim the instrument to ensure a homogeneous magnetic field.
- **Data Acquisition:** Acquire the ^1H spectrum using a standard pulse sequence. For the ^{13}C spectrum, a proton-decoupled sequence is typically used to simplify the spectrum and improve the signal-to-noise ratio.
- **Data Processing:** Fourier transform the acquired free induction decay (FID) to obtain the spectrum. Phase and baseline correct the spectrum. Integrate the signals in the ^1H spectrum and reference the chemical shifts to the internal standard.

FTIR Spectroscopy Protocol

For a liquid sample such as **(R)-(-)-2-Bromo-1-phenylethanol**, the Attenuated Total Reflectance (ATR) or transmission method can be used.

- **Sample Preparation (ATR):** Place a small drop of the neat liquid sample directly onto the ATR crystal.
- **Sample Preparation (Transmission):** Place a drop of the liquid between two salt plates (e.g., NaCl or KBr) to create a thin film.

- **Background Spectrum:** Record a background spectrum of the empty ATR crystal or clean salt plates.
- **Sample Spectrum:** Acquire the spectrum of the sample. The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.
- **Data Analysis:** Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

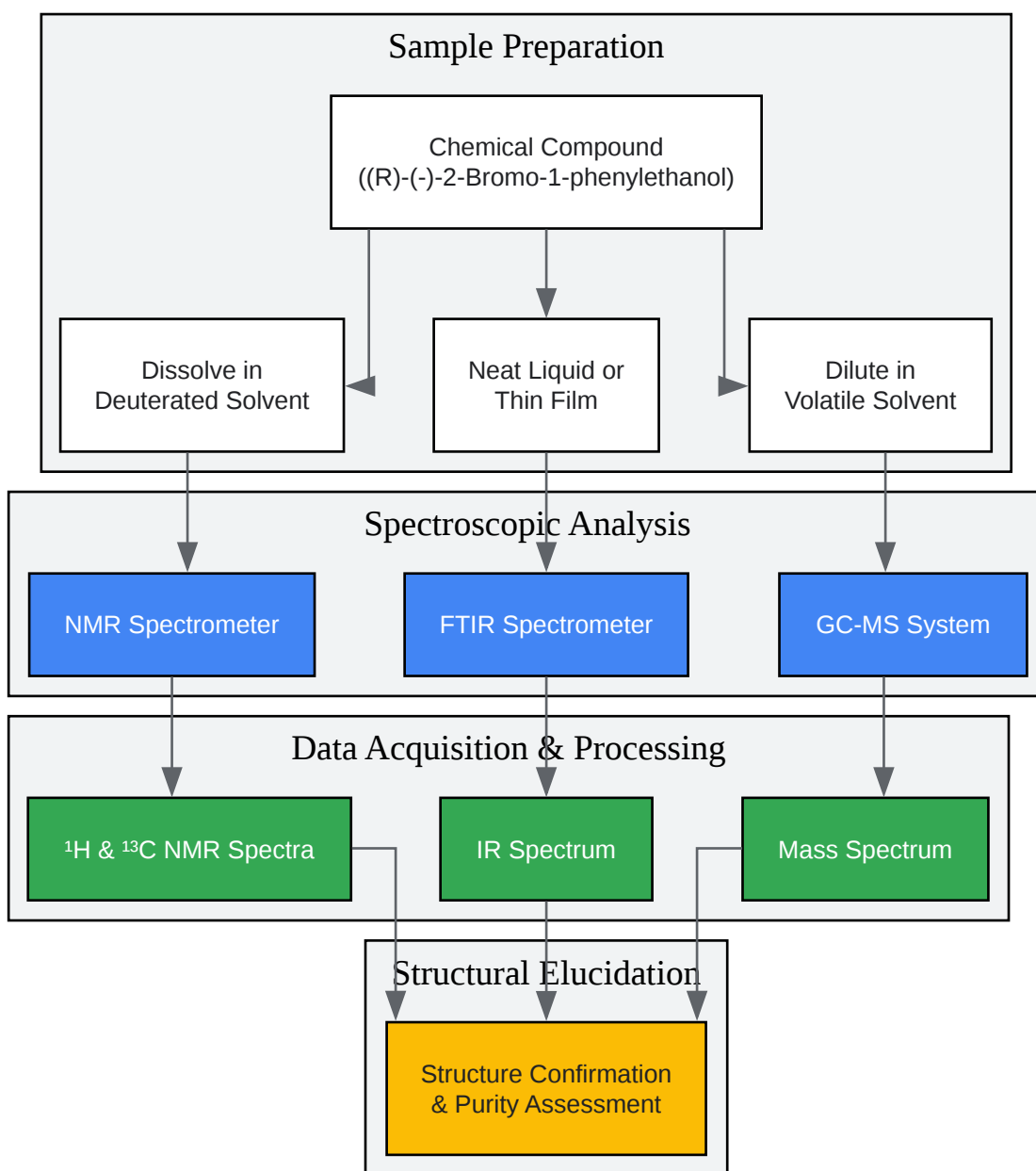
GC-MS is a powerful technique for separating and identifying volatile and semi-volatile compounds.

- **Sample Preparation:** Prepare a dilute solution of the sample (approximately 1 mg/mL) in a volatile organic solvent (e.g., dichloromethane or hexane).
- **GC Method:**
 - **Injector:** Set the injector temperature to ensure rapid vaporization of the sample (e.g., 250 °C).
 - **Column:** Use a suitable capillary column (e.g., a non-polar DB-5ms or equivalent).
 - **Oven Program:** Start at a low temperature (e.g., 50 °C), hold for a few minutes, and then ramp the temperature at a controlled rate (e.g., 10 °C/min) to a final temperature (e.g., 280 °C) to ensure separation of components.
 - **Carrier Gas:** Use an inert carrier gas, typically helium, at a constant flow rate.
- **MS Method:**
 - **Ionization:** Use Electron Ionization (EI) at a standard energy of 70 eV.

- Mass Analyzer: Scan a mass range appropriate for the expected molecular weight and fragments (e.g., m/z 40-300).
- Interface Temperature: Ensure the transfer line from the GC to the MS is heated to prevent condensation of the sample (e.g., 280 °C).
- Data Analysis: Analyze the resulting chromatogram to determine the retention time of the compound. Examine the mass spectrum of the corresponding peak to identify the molecular ion and analyze the fragmentation pattern.

Workflow Visualization

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound.



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